

A Comprehensive Technical Guide to Mercury(II) Fluoride (HgF₂)

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Compound of Interest

Compound Name: Mercury(II) fluoride

CAS No.: 13967-25-4

Cat. No.: B080024

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Mercury(II) fluoride** (HgF₂), a significant reagent in fluorine chemistry. This document covers its fundamental chemical and physical properties, detailed experimental protocols for its synthesis and application, and critical safety information.

Core Properties of Mercury(II) Fluoride

Mercury(II) fluoride, also known as mercuric fluoride, is an inorganic compound with the chemical formula HgF₂. It is a white, hygroscopic crystalline solid that turns yellow upon exposure to moisture.^[1] It is a key fluorinating agent used in various chemical syntheses.

Quantitative Data Summary

The essential quantitative data for **Mercury(II) fluoride** are summarized in the table below for quick reference.

Property	Value
Chemical Formula	HgF ₂
Molecular Weight	238.59 g/mol [2]
Appearance	White hygroscopic cubic crystals[3]
Density	8.95 g/cm ³ [3]
Melting Point	Decomposes at 645°C[3]
Solubility in Water	Reacts with water[3]
CAS Number	7783-39-3[3]

Synthesis of Mercury(II) Fluoride

The most common method for synthesizing **Mercury(II) fluoride** is through the reaction of mercury(II) oxide with hydrogen fluoride.[3][4][5] Other methods include the fluorination of mercury(II) chloride.[3][4]

Experimental Protocol: Synthesis from Mercury(II) Oxide and Hydrogen Fluoride

This protocol details the laboratory-scale synthesis of HgF₂ from HgO and anhydrous HF. Extreme caution must be exercised due to the high toxicity of mercury compounds and the corrosive nature of hydrogen fluoride. All operations must be conducted in a specialized, corrosion-resistant fume hood with appropriate personal protective equipment (PPE).[6][7][8]

Materials:

- Mercury(II) oxide (HgO), high purity
- Anhydrous hydrogen fluoride (HF)
- A reaction vessel made of a material resistant to HF (e.g., nickel, Monel, or Teflon)
- A system for the controlled delivery of anhydrous HF gas

- A heating mantle and temperature controller
- A cold trap to condense unreacted HF
- High-purity dry nitrogen gas for inerting the system

Procedure:

- Preparation of the Reaction Setup:
 - Assemble the reaction vessel in a fume hood designed for HF use.^[6] The setup should include an inlet for HF gas, an inlet for nitrogen gas, an outlet connected to a cold trap and a scrubbing system for HF, and a thermocouple for temperature monitoring.
 - Ensure all connections are secure and leak-proof.
- Reaction:
 - Place a precisely weighed amount of dry mercury(II) oxide into the reaction vessel.
 - Purge the system with dry nitrogen gas to remove any air and moisture.
 - Begin heating the reaction vessel to a temperature of at least 250°C, with a preferred range of 350°C to 450°C.
 - Slowly introduce a stream of anhydrous hydrogen fluoride gas into the reaction vessel. The reaction is: $\text{HgO} + 2\text{HF} \rightarrow \text{HgF}_2 + \text{H}_2\text{O}$.^{[3][4][5]}
 - Maintain the flow of HF and the reaction temperature for several hours to ensure complete conversion. The reaction time will depend on the scale of the reaction and the flow rate of HF.
- Purification and Isolation:
 - After the reaction is complete, stop the flow of HF and continue to heat the vessel under a stream of dry nitrogen to remove any unreacted HF and the water produced during the reaction.

- Allow the reaction vessel to cool to room temperature under the nitrogen atmosphere.
- The resulting white to pale yellow solid is **Mercury(II) fluoride**. Due to its hygroscopic nature, it must be handled and stored in a dry, inert atmosphere (e.g., in a glovebox).[1]

Applications in Organic Synthesis: Fluorination Reactions

Mercury(II) fluoride is a valuable reagent for the selective fluorination of organic compounds.[3][5] It is particularly known for its use in the Swarts reaction, which converts alkyl chlorides or bromides to alkyl fluorides.[3][9][10]

Experimental Protocol: Fluorination of an Alkyl Halide (Swarts Reaction)

This protocol provides a general procedure for the fluorination of an alkyl halide using HgF_2 . This reaction should be performed in a well-ventilated fume hood with appropriate PPE due to the toxicity of the reactants and products.

Materials:

- **Mercury(II) fluoride** (HgF_2)
- The alkyl chloride or alkyl bromide to be fluorinated
- An appropriate anhydrous solvent (if necessary)
- Reaction flask with a reflux condenser and a magnetic stirrer
- Heating mantle
- Apparatus for distillation for purification of the product

Procedure:

- Reaction Setup:
 - In a dry reaction flask, place the **Mercury(II) fluoride**.

- Add the alkyl halide to the flask. The reaction can often be carried out neat (without a solvent) by heating the mixture.
- Attach a reflux condenser to the flask.
- Reaction:
 - Heat the reaction mixture with stirring. The temperature required will depend on the reactivity of the alkyl halide.
 - The reaction proceeds via a halogen exchange: $2 \text{R-X} + \text{HgF}_2 \rightarrow 2 \text{R-F} + \text{HgX}_2$ (where X = Cl, Br).
 - Monitor the progress of the reaction by a suitable analytical method (e.g., GC-MS or NMR spectroscopy).
- Product Isolation and Purification:
 - Once the reaction is complete, cool the mixture to room temperature.
 - The alkyl fluoride product can typically be isolated by distillation directly from the reaction mixture.
 - The non-volatile mercury(II) halide remains in the reaction flask.
 - Further purification of the collected distillate may be required, depending on the purity of the product.

Visualizing Workflows and Relationships

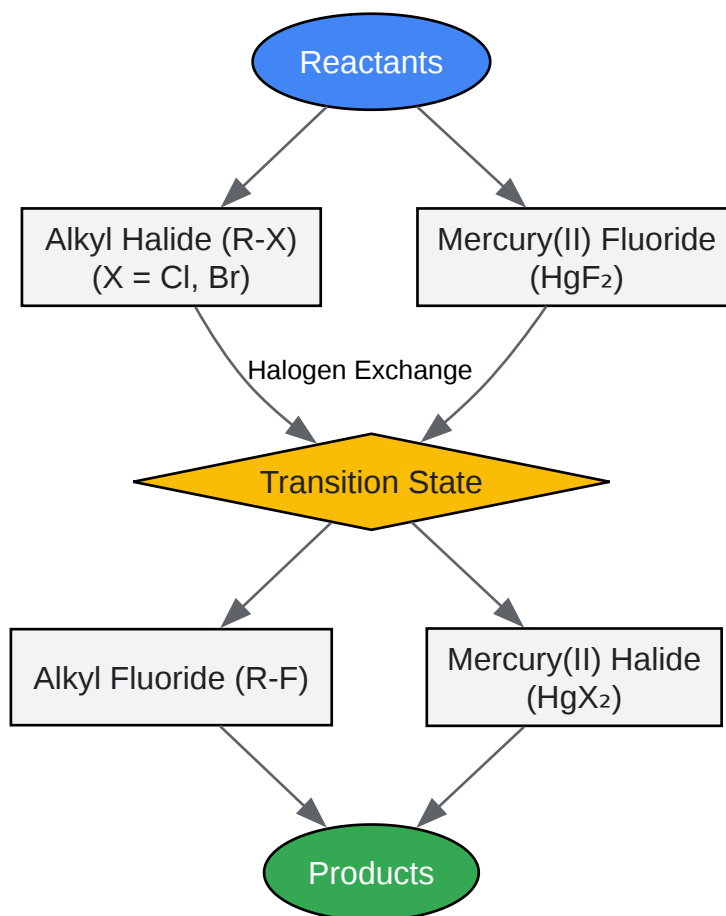
Synthesis Workflow for Mercury(II) Fluoride



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Caption: Workflow for the synthesis of HgF_2 .

Logical Relationship: Swarts Reaction Mechanism

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Caption: Logical flow of the Swarts reaction.

Safety and Handling

Mercury(II) fluoride is extremely toxic and corrosive. It is fatal if swallowed, inhaled, or in contact with skin.^[10] It also causes damage to organs through prolonged or repeated exposure. All handling of HgF_2 must be performed in a glovebox or a high-efficiency fume hood. Full personal protective equipment, including chemical-resistant gloves, a lab coat, and chemical splash goggles, is mandatory.^[7]

In case of exposure:

- Skin contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes and seek immediate medical attention.[7]
- Eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids, and get immediate medical attention.[7]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and drink 2-4 cupfuls of milk or water. Seek immediate medical attention.[7]
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[10]

Waste containing mercury compounds must be disposed of as hazardous waste according to local, state, and federal regulations.

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